

Personal protective equipment for handling Trimethoprim-13C3

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Trimethoprim-13C3

Cat. No.: B564383

Get Quote

Essential Safety and Handling of Trimethoprim-13C3

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **Trimethoprim-13C3**, a stable isotope-labeled antibacterial compound. Adherence to these guidelines is critical for maintaining a safe laboratory environment.

Chemical and Physical Properties

Property	Value
CAS Number	1189970-95-3[1][2]
Molecular Formula	C11 ¹³ C3H18N4O3[2]
Molecular Weight	293.30 g/mol [2]
Appearance	Off-White Solid[3]
Storage Temperature	2 to 8°C[1]



Hazard Identification and Personal Protective Equipment (PPE)

Trimethoprim, the parent compound of **Trimethoprim-13C3**, is classified as harmful if swallowed and is suspected of damaging fertility or the unborn child. As the isotopic labeling with ¹³C is non-radioactive and does not alter the chemical properties of the molecule, **Trimethoprim-13C3** should be handled with the same precautions as its unlabeled counterpart.[4][5]

Recommended Personal Protective Equipment (PPE)

Equipment	Specification
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Body Protection	Laboratory coat.
Respiratory Protection	Use a dust mask or respirator if handling large quantities or if dust is generated.

Safe Handling and Storage Procedures

Proper handling and storage are crucial to prevent exposure and maintain the integrity of **Trimethoprim-13C3**.

Handling:

- Avoid contact with skin and eyes.
- Do not breathe dust.
- Use in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.



Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures and First Aid

In the event of exposure or a spill, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.[7]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.

Spill Response: For minor spills, carefully sweep up the solid material, place it in a sealed container for disposal, and clean the spill area with a suitable decontaminant. For major spills, evacuate the area and contact your institution's environmental health and safety department.

Disposal Plan

The disposal of **Trimethoprim-13C3** should be in accordance with local, state, and federal regulations. As a stable isotope-labeled compound, it is not considered radioactive waste.[4][5]



Check Availability & Pricing

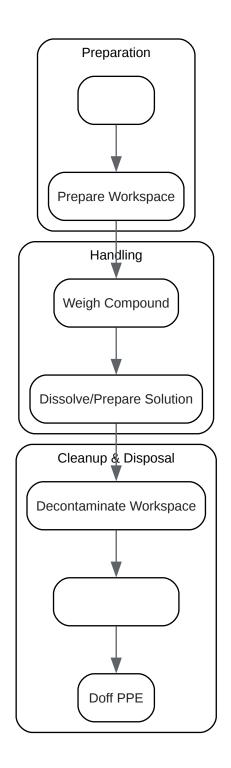
Disposal Guidelines:

- · Dispose of in a licensed hazardous waste disposal facility.
- Do not allow the material to enter drains or waterways.
- Contaminated packaging should be treated as hazardous waste.

Experimental Workflow for Handling Trimethoprim- 13C3

The following diagram outlines the standard procedure for safely handling **Trimethoprim-13C3** in a laboratory setting.





Click to download full resolution via product page

Figure 1. Standard workflow for handling **Trimethoprim-13C3**.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. scbt.com [scbt.com]
- 3. Trimethoprim-13C3 | 1189970-95-3 [amp.chemicalbook.com]
- 4. moravek.com [moravek.com]
- 5. How to Dispose the Waste from Isotope Labeling [bocsci.com]
- 6. carlroth.com [carlroth.com]
- 7. cdn.pfizer.com [cdn.pfizer.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Trimethoprim-13C3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564383#personal-protective-equipment-for-handling-trimethoprim-13c3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com